

# Comparative Data of C11H13BrO3 Isomers

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## Compound of Interest

Compound Name: 3-(3-Bromopropoxy)-4-methoxybenzaldehyde  
Cat. No.: B1322760

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A summary of the key quantitative data for the identified isomers is presented below, allowing for a clear comparison of their fundamental physicochemical properties.

Property	3-Bromo-4,5-diethoxybenzaldehyde	3-(3-Bromopropoxy)-4-methoxybenzaldehyde	2-Bromo-4,5-diethoxybenzaldehyde
IUPAC Name	3-bromo-4,5-diethoxybenzaldehyde [1]	3-(3-bromopropoxy)-4-methoxybenzaldehyde [2]	2-bromo-4,5-diethoxybenzaldehyde [3]
CAS Number	90109-64-1[1]	148433-01-6[2]	91335-51-2[4]
Molecular Weight	273.12 g/mol [1]	273.12 g/mol [2]	273.12 g/mol [4]
Molecular Formula	C11H13BrO3[1]	C11H13BrO3[2]	C11H13BrO3[4]
XLogP3	2.8[1]	2.4[2]	Not Available
Spectral Data	1H NMR, GC-MS available[1]	13C NMR, GC-MS, IR available[5]	Not readily available

## Experimental Protocols: Synthesis of Brominated Diethoxybenzaldehydes

While specific synthetic procedures for all isomers are not readily available, a general and adaptable protocol can be derived from the synthesis of structurally similar compounds, such as 2-Bromo-4,5-dimethoxybenzaldehyde.[6][7] The following protocol details a potential method for the synthesis of 2-Bromo-4,5-diethoxybenzaldehyde, which can be modified for the other isomers.

Objective: To synthesize 2-Bromo-4,5-diethoxybenzaldehyde from 3,4-diethoxybenzaldehyde.

Reaction Scheme:



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Caption: Reaction scheme for the bromination of 3,4-diethoxybenzaldehyde.

Materials:

- 3,4-Diethoxybenzaldehyde
- Bromine (Br<sub>2</sub>)
- Glacial Acetic Acid
- Methanol
- Water

Procedure:

- Dissolution of Starting Material: In a glass reactor, dissolve 3,4-diethoxybenzaldehyde in methanol.[6]
- Bromination: While stirring and cooling the reactor, slowly add a solution of bromine in acetic acid.[8] Maintain the temperature below 40°C.[6]

- Reaction Monitoring: Continue stirring at this temperature for approximately one hour.[\[6\]](#) The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the reaction mixture can be worked up by adding water to precipitate the crude product.[\[8\]](#)
- Purification: The resulting precipitate is collected by filtration and can be further purified by recrystallization or silica gel column chromatography to yield the final product, 2-Bromo-4,5-diethoxybenzaldehyde.[\[8\]](#)

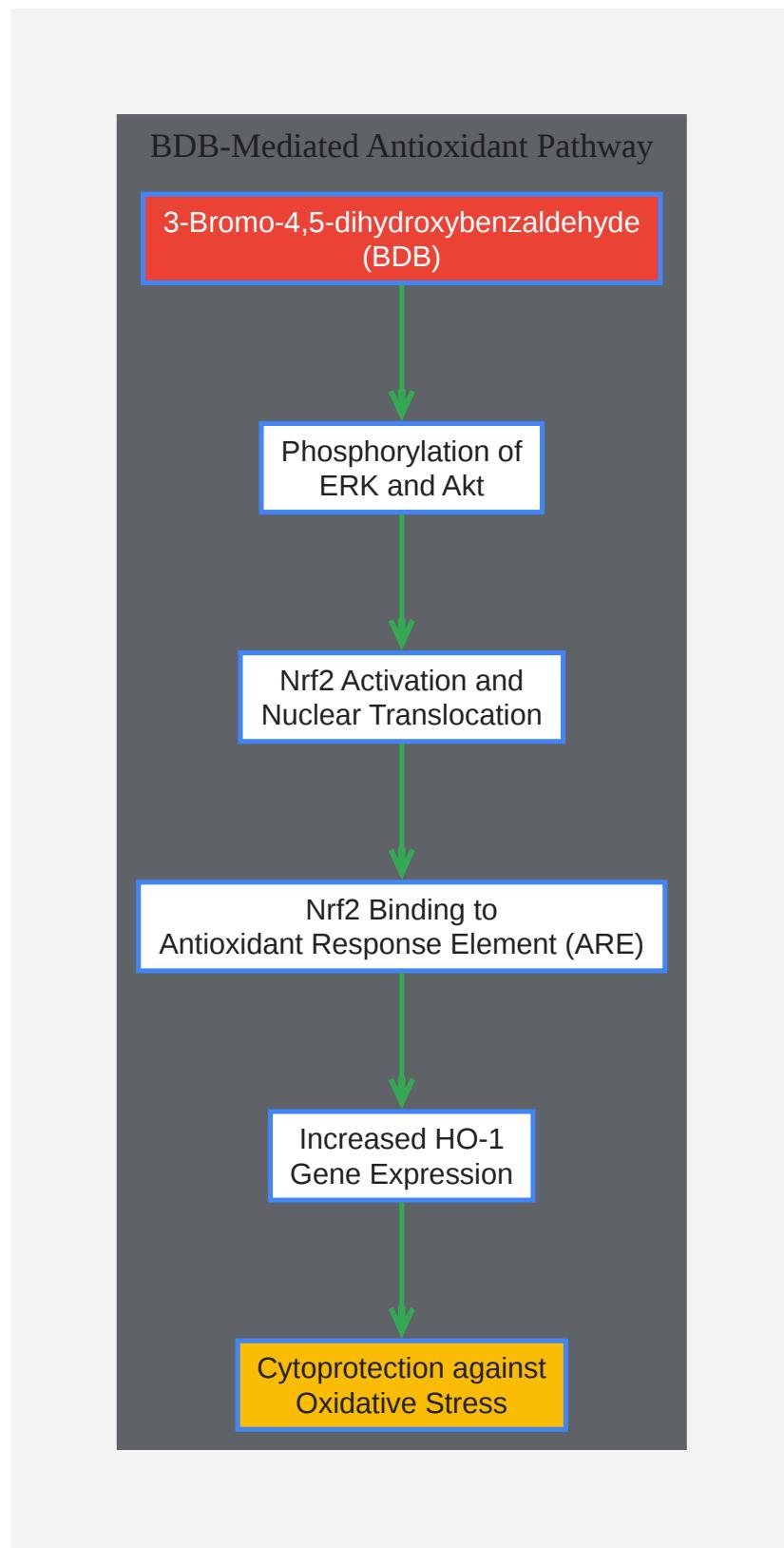
## Potential Biological Activity and Signaling Pathways

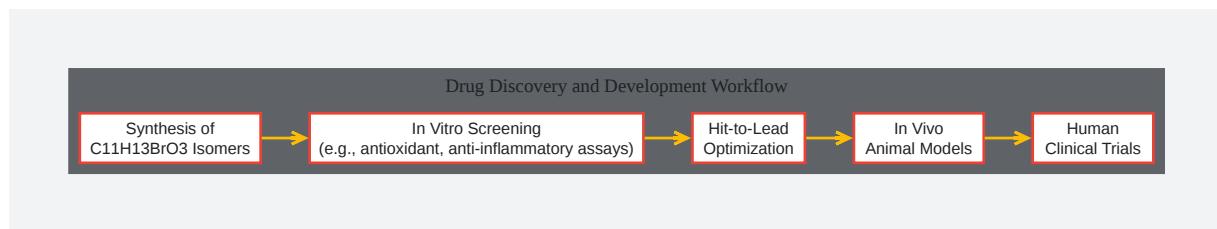
While there is limited direct information on the biological activities of the C<sub>11</sub>H<sub>13</sub>BrO<sub>3</sub> isomers, research on the structurally related compound 3-Bromo-4,5-dihydroxybenzaldehyde (BDB) provides valuable insights. BDB, a natural bromophenol from red algae, has demonstrated significant antioxidant and anti-inflammatory properties.[\[9\]](#)[\[10\]](#)

Antioxidant Activity via the Nrf2/HO-1 Pathway:

Studies have shown that BDB protects skin cells from oxidative damage by activating the Nrf2/HO-1 pathway.[\[9\]](#) BDB induces the expression of heme oxygenase-1 (HO-1), a cytoprotective enzyme, through the activation and nuclear translocation of the transcription factor Nrf2.[\[9\]](#) This suggests that the C<sub>11</sub>H<sub>13</sub>BrO<sub>3</sub> isomers, which share the same brominated benzaldehyde core, could be investigated for similar antioxidant properties.

The signaling cascade for BDB-induced antioxidant response can be visualized as follows:





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